

# C-Flex® Tubing Performance After Gamma Irradiation: A Comparative Guide

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## Compound of Interest

Compound Name: C-Flex

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For researchers, scientists, and professionals in drug development, selecting the appropriate tubing for single-use systems is critical to ensuring product integrity, process efficiency, and patient safety. Sterilization, most commonly achieved through gamma irradiation, is a mandatory step that can significantly alter the physical and chemical properties of polymers. This guide provides an objective comparison of **C-Flex®** thermoplastic elastomer (TPE) tubing's performance after gamma irradiation against other commonly used alternatives, supported by experimental data and detailed methodologies.

## Executive Summary

Gamma irradiation can induce changes in the mechanical properties and extractables profiles of TPE and silicone tubing. **C-Flex®** 374 tubing, a widely used TPE, generally sees a decrease in hardness and burst pressure, while its bend radius may increase post-irradiation.<sup>[1]</sup> While specific quantitative data on the percentage change in tensile strength and elongation for **C-Flex®** is not readily available in public literature, manufacturer reports state these properties remain largely stable and equivalent to other sterilization methods like X-ray.<sup>[1]</sup> Alternative TPEs, such as those from Repligen and Sartorius (Tuflux®), and platinum-cured silicone demonstrate robust post-irradiation performance, providing viable alternatives depending on the specific application requirements. The choice of tubing should therefore be guided by a thorough evaluation of post-sterilization performance data.

## Comparison of Mechanical and Physical Properties

The most significant impact of gamma irradiation on tubing is on its mechanical and physical properties. These changes can affect the tubing's performance in critical applications such as peristaltic pumping, fluid transfer under pressure, and sterile connections.

## Key Performance Indicators

- **Durometer (Shore A Hardness):** Measures the indentation hardness of the material. A lower durometer indicates a softer, more flexible material. Gamma irradiation typically causes a slight decrease in the durometer of **C-Flex®** tubing.<sup>[1]</sup>
- **Tensile Strength:** The maximum stress a material can withstand while being stretched or pulled before breaking.
- **Elongation at Break:** The percentage increase in length that a material can achieve before it breaks.
- **Compression Set:** The permanent deformation remaining after a material is subjected to a compressive stress. A lower percentage is desirable as it indicates better elastic recovery. Gamma irradiation typically improves (decreases) the compression set of **C-Flex®** tubing.<sup>[1]</sup>

## Performance Data Tables

The following tables summarize the available quantitative data for **C-Flex®** 374 and its alternatives. Pre-irradiation data for **C-Flex®** is taken from manufacturer datasheets, while post-irradiation data is sourced from various validation and comparability guides.

Table 1: **C-Flex®** 374 Physical Properties (Pre- vs. Post-Gamma Irradiation)

Property	Test Method	Pre-Irradiation (Typical Value)	Post-Irradiation (Trend)
Durometer, Shore A	ASTM D2240	60	Decreases[1]
Tensile Strength, psi (MPa)	ASTM D412	1190 (8.2)[2][3][4]	Stable / "Equivalent" to X-Ray[1]
Elongation at Break, %	ASTM D412	915[2][4]	Stable / "Equivalent" to X-Ray[1]
Compression Set, %	ASTM D395B	83	Decreases[1]
Yellowness Index	ASTM E313	-	Increases[1]
Burst Pressure	-	Varies by size	Decreases[1]
Bend Radius	-	Varies by size	Increases[1]

Note: Quantitative post-irradiation values for **C-Flex® 374** are not consistently published in a consolidated format. The trends are based on manufacturer statements.

Table 2: Comparative Performance of Alternative Tubing (Post-Gamma Irradiation)

Property	Test Method	Repligen TPE (28-38 kGy)	Sartorius Tuflux® TPE (≥50 kGy)	Platinum- Cured Silicone (75 kGy)
Durometer, Shore A	ASTM D2240	63[5]	60 ± 5[6]	~40 (Increases with dose)
Tensile Strength, psi (MPa)	ASTM D412	1230 (8.5)[5]	> 870 (>6)[6]	~1000 (6.9) (Decreases with dose)
Elongation at Break, %	ASTM D412	800[5]	> 750[6]	~450 (Decreases with dose)
Compression Set, % (22h @ 70°C)	ASTM D395B	27[5]	Not Available	Not Available

Note: AdvantaFlex® TPE tubing is reported by the manufacturer to maintain its physical properties following sterilization, but specific quantitative data tables are not readily available in public documents.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Extractables and Leachables Profile

Extractables are compounds that can be drawn from a material under aggressive conditions (e.g., strong solvents, high temperature), while leachables are compounds that migrate into the drug product under normal process conditions. Gamma irradiation is considered a "worst-case" scenario as the high energy can break down polymer chains and additives, potentially creating new extractable compounds.[\[6\]](#)[\[11\]](#)

A key concern in the biopharmaceutical industry is the presence of bDtBPP (bis(2,4-di-tert-butylphenyl) phosphate), a degradation product of the common antioxidant Irgafos® 168, which has been shown to have a potential impact on cell growth.[\[12\]](#)

Studies have shown that different TPE tubings can have varying levels of extractables post-irradiation. For instance, a study on DuPont™ Liveo™ Pharma TPE Tubing reported no detectable bDtBPP after gamma irradiation, while other commercial TPEs showed varying amounts.[\[12\]](#) Sartorius also provides data indicating that both their Tuflux® TPE and **C-Flex®** 374 were tested for extractables after a high dose of gamma irradiation ( $\geq 50$  kGy) to assess the worst-case scenario.[\[6\]](#)

A comprehensive extractables study should be conducted according to established protocols, such as the BioPhorum (BPOG) guidelines, which outline standardized extraction solvents, timeframes, and analytical techniques to ensure consistent and comparable data across different single-use components.[\[11\]](#)

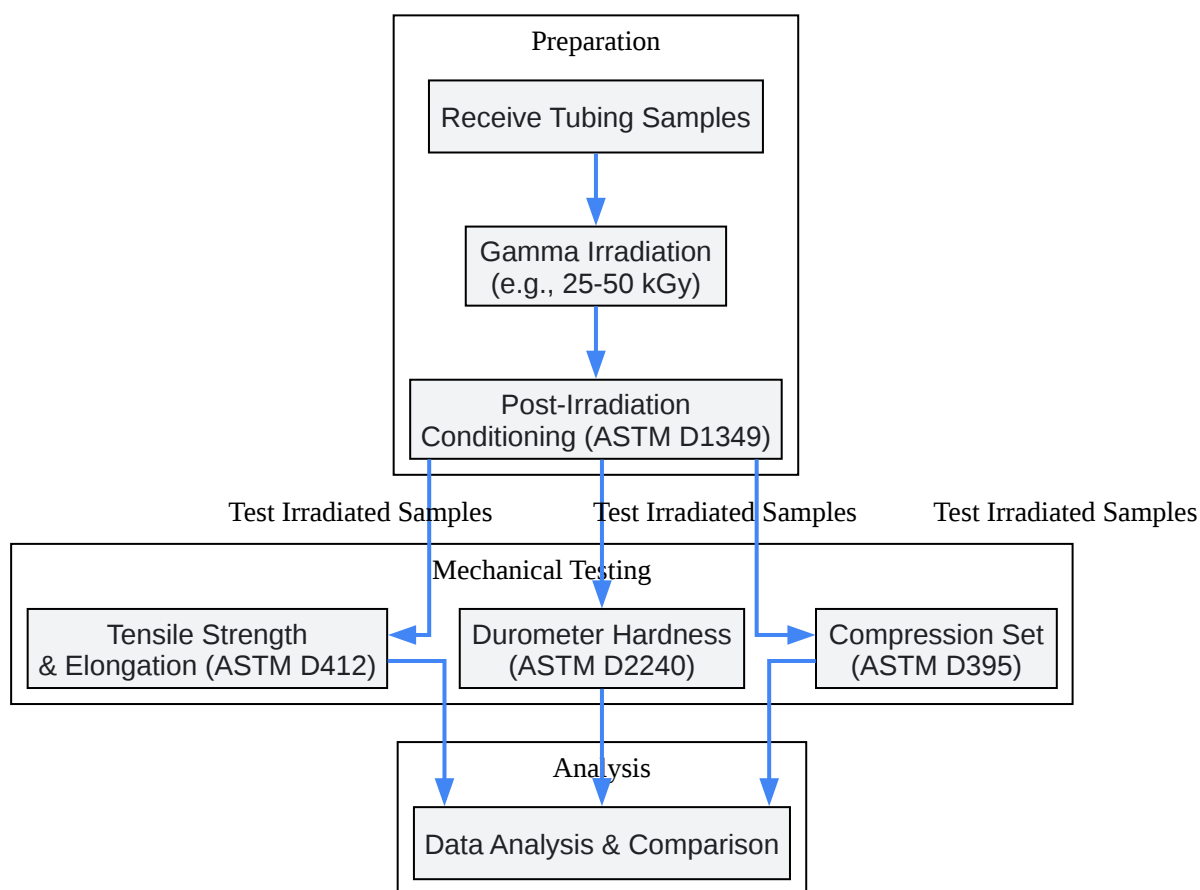
## Experimental Protocols and Methodologies

Accurate and reproducible data relies on standardized testing protocols. The methodologies for the key mechanical tests cited in this guide are detailed below.

## Mechanical Testing Workflow

The general workflow for evaluating the mechanical properties of tubing after gamma irradiation involves receiving the material, subjecting it to a specified dose of radiation,

conditioning the samples, and then performing the mechanical tests according to ASTM standards.



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Caption: Workflow for Mechanical Property Testing of Gamma Irradiated Tubing.

## Tensile Strength and Elongation (ASTM D412)

This test method measures the force required to stretch a dumbbell-shaped specimen of the tubing material to its breaking point.

- **Specimen Preparation:** Samples are cut from the tubing or from a molded plaque of the same material using a die (Die C is common).
- **Gage Marks:** Two marks are placed at a set distance apart on the narrow section of the specimen.
- **Testing:** The specimen is placed in the grips of a tensometer. The grips are pulled apart at a constant rate (e.g., 500 mm/min) until the specimen ruptures.
- **Data Collection:** The force at break (for tensile strength) and the distance between the gage marks at the point of rupture (for elongation) are recorded.

## Durometer Hardness (ASTM D2240)

This method determines the indentation hardness of the material.

- **Apparatus:** A durometer (Type A is used for soft elastomers) with a specific spring-loaded indenter is used.
- **Procedure:** The indenter is pressed firmly and quickly onto a flat surface of the tubing material, ensuring the presser foot is parallel to the surface.
- **Reading:** The hardness value is read from the durometer's scale (0-100) either immediately or after a specified time delay. Multiple readings are taken at different locations and averaged.

## Compression Set (ASTM D395, Method B)

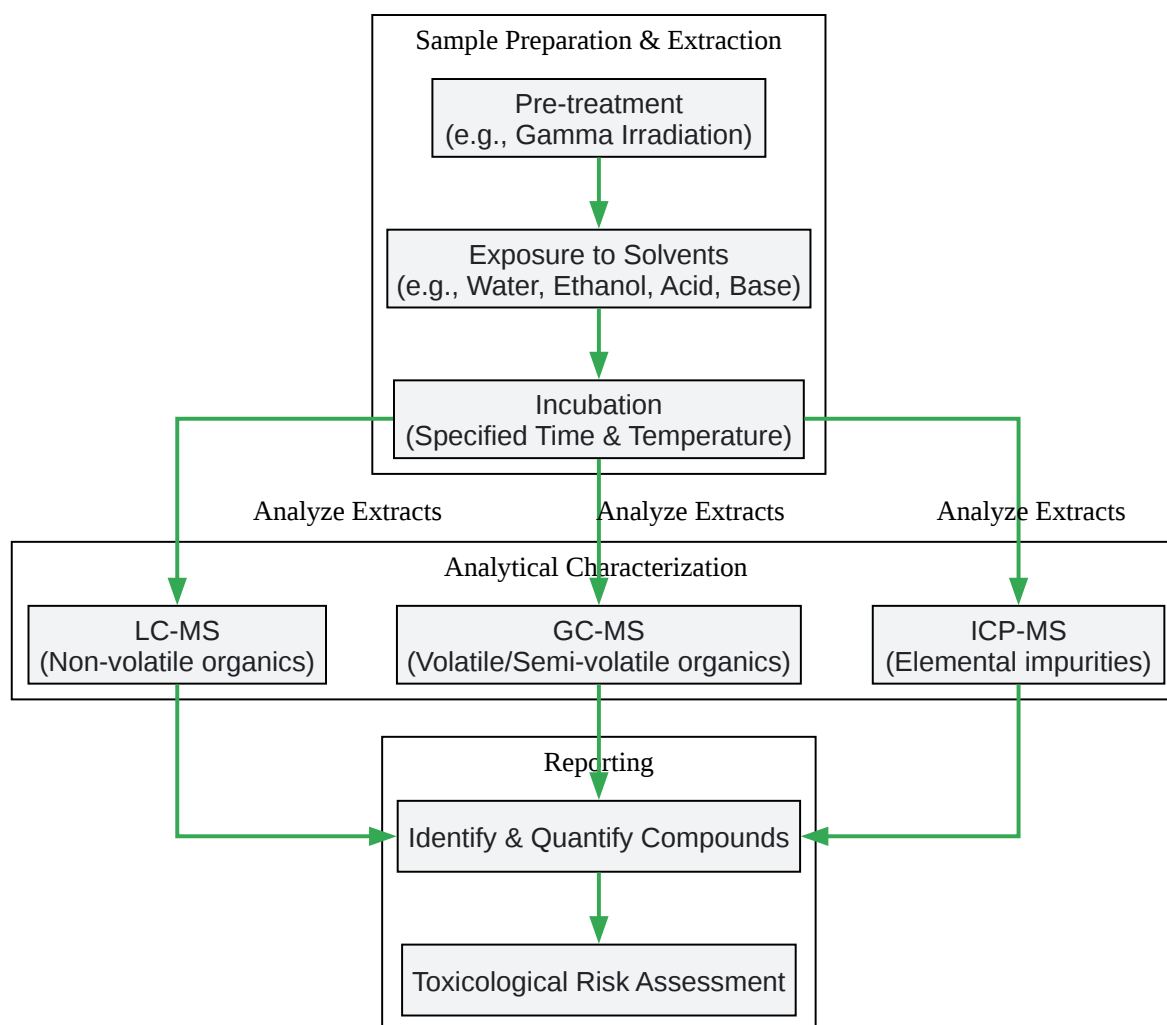
This test measures the ability of the material to return to its original thickness after being compressed at a specified temperature and time.

- **Specimen:** A cylindrical disk (ply) of the material is used.
- **Procedure:** The initial thickness of the specimen is measured. It is then placed in a fixture and compressed to a constant deflection (typically 25% of its original height) using spacers.
- **Conditioning:** The fixture containing the compressed specimen is placed in an oven at a specified temperature (e.g., 70°C) for a set time (e.g., 22 hours).

- **Recovery and Measurement:** The specimen is removed from the fixture and allowed to cool and recover at room temperature for 30 minutes. The final thickness is then measured. The compression set is calculated as a percentage of the amount it failed to recover.

## Extractables Testing (BioPhorum Protocol)

The BioPhorum (formerly BPOG) protocol provides a standardized framework for evaluating extractables from single-use systems.



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Caption: Standardized Workflow for Extractables Testing (BPOG).

The protocol involves:

- Pre-Treatment: The tubing is sterilized using the intended method (gamma irradiation).



- **Extraction:** The tubing is exposed to a range of model solvents (e.g., water, ethanol, acidic and basic buffers) under specified conditions of time and temperature to simulate worst-case process conditions.
- **Analysis:** The resulting extracts are analyzed using a suite of orthogonal analytical techniques, such as LC-MS (for non-volatile compounds), GC-MS (for volatile and semi-volatile compounds), and ICP-MS (for elemental impurities), to identify and quantify the extracted compounds.

## Conclusion and Recommendations

Gamma irradiation is an effective sterilization method for single-use tubing but can alter its physical and chemical properties. **C-Flex®** tubing remains a viable and widely used option, though users should be aware of potential changes such as a decrease in durometer and an increase in yellowness. For applications highly sensitive to mechanical properties, alternatives like Repligen TPE and Sartorius Tuflux® TPE offer robust, well-characterized post-irradiation performance.

It is imperative for researchers and drug development professionals to:

- **Request Validation Data:** Always request comprehensive validation guides from suppliers that include quantitative data on physical properties after gamma irradiation at the relevant dose.
- **Evaluate Extractables Profiles:** Assess the supplier's extractables data, preferably generated using the BPOG protocol, to perform a thorough risk assessment for the specific process and drug product.
- **Conduct Application-Specific Testing:** The data presented in this guide is for comparison purposes. End-users should always conduct their own functional tests that simulate the actual process conditions to ensure the chosen tubing meets the specific requirements of their application.

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